

Application Notes and Protocols for In Vitro Antiviral Assays of Peramivir

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| Compound of Interest | | |
|----------------------|-----------|-----------|
| Compound Name: | Peramivir | |
| Cat. No.: | B1679564 | Get Quote |

Audience: Researchers, scientists, and drug development professionals.

Introduction

Peramivir is a potent and selective inhibitor of the influenza virus neuraminidase (NA), an enzyme essential for the release of progeny virions from infected host cells.[1][2] By blocking the active site of the NA enzyme, **Peramivir** prevents the cleavage of sialic acid residues on the cell surface, leading to the aggregation of newly formed virus particles and halting the spread of infection.[1][2] In vitro assays are fundamental for evaluating the antiviral activity of **Peramivir**, determining its potency against various influenza strains, and monitoring for the emergence of resistant variants.

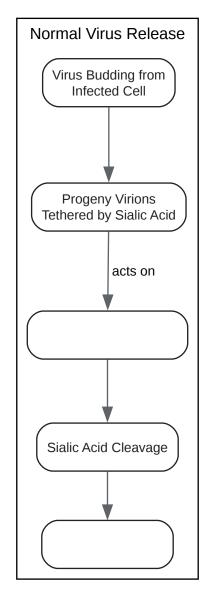
These application notes provide detailed protocols for key in vitro assays to assess the antiviral efficacy of **Peramivir**, including neuraminidase inhibition, plaque reduction, and virus yield reduction assays. Additionally, a summary of reported 50% inhibitory concentration (IC $_{50}$) and 50% effective concentration (EC $_{50}$) values is presented to offer a comparative perspective on **Peramivir**'s activity.

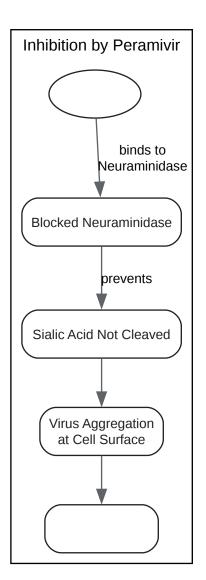
Mechanism of Action: Neuraminidase Inhibition

Peramivir functions by mimicking the natural substrate of the neuraminidase enzyme, sialic acid. It binds with high affinity to the conserved active site of the neuraminidase, effectively blocking its enzymatic function.[3] This inhibition prevents the release of newly synthesized viruses from infected cells, thereby limiting the progression of the infection.

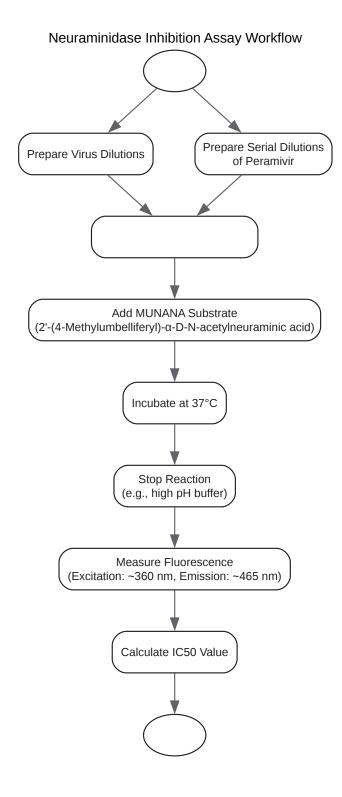


Mechanism of Peramivir Action

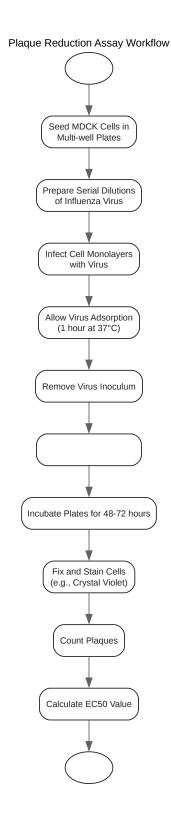












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References

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